

2,5-Dimethylbenzoic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Dimethylbenzoic acid

Cat. No.: B030941

[Get Quote](#)

Technical Guide: 2,5-Dimethylbenzoic Acid

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information regarding the molecular properties of **2,5-Dimethylbenzoic acid**, a dimethylbenzoic acid where the two methyl groups are located at positions 2 and 5.[1] It is a metabolite of pseudocumene (1,2,4-trimethylbenzene).[2]

Molecular Data

The fundamental molecular characteristics of **2,5-Dimethylbenzoic acid** are summarized below. This data is essential for a variety of applications, including analytical chemistry, reaction stoichiometry, and formulation development.

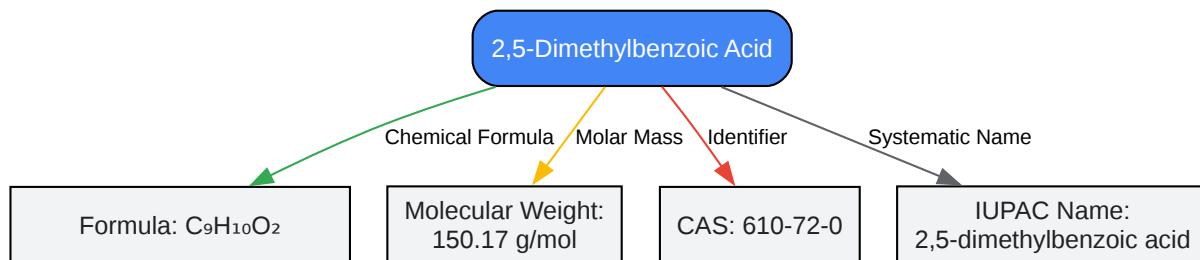
Parameter	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₂	PubChem[1], NIST[3][4]
Molecular Weight	150.17 g/mol	PubChem[1]
	150.1745 g/mol	NIST[3][4]
Exact Mass	150.068079557 Da	PubChem[1]
IUPAC Name	2,5-dimethylbenzoic acid	PubChem[1]
CAS Registry Number	610-72-0	NIST[3][4]
Synonyms	Isoxylic acid, 2-Carboxy-1,4-dimethylbenzene	NIST[3][4]

Experimental Protocols

This document focuses on the intrinsic molecular properties of **2,5-Dimethylbenzoic acid**. As such, detailed experimental protocols for its synthesis or use in signaling pathways are not within the scope of this guide. For purification methods, a common procedure involves steam distillation followed by crystallization from ethanol or water.[2]

Visualized Molecular Information

The following diagram provides a logical representation of the key molecular identifiers for **2,5-Dimethylbenzoic acid**.



[Click to download full resolution via product page](#)

Caption: Core molecular properties of **2,5-Dimethylbenzoic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,5-Dimethylbenzoic acid | C9H10O2 | CID 11892 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,5-Dimethylbenzoic acid | 610-72-0 [chemicalbook.com]
- 3. Benzoic acid, 2,5-dimethyl- [webbook.nist.gov]
- 4. Benzoic acid, 2,5-dimethyl- [webbook.nist.gov]
- To cite this document: BenchChem. [2,5-Dimethylbenzoic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b030941#2-5-dimethylbenzoic-acid-molecular-weight-and-formula\]](https://www.benchchem.com/product/b030941#2-5-dimethylbenzoic-acid-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com